

3-Bromo-7-nitroindazole specificity neuronal NOS inhibition

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Compound Focus: 3-Bromo-7-Nitroindazole

CAS No.: 74209-34-0

Cat. No.: S589245

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Compound Profile & Key Applications

The table below summarizes the core information and major research uses of **3-Bromo-7-nitroindazole**.

Property	Description
Chemical Name	3-Bromo-7-nitroindazole [1]
CAS Number	74209-34-0 [1]
Molecular Weight	242.03 g/mol [1]
Mechanism of Action	Potent and selective inhibitor of neuronal Nitric Oxide Synthase (nNOS) [1].
Primary Solvent	DMSO (100 mg/mL, 413.17 mM) [1].

Research Application	Observed Effect	Key Findings
Spatial Learning & Memory [2]	Impairment	Chronic administration (5-20 mg/kg, i.p., 5 days) impaired acquisition and memory recall in the Morris water maze test in rats. This effect was NO-dependent [2].

Research Application	Observed Effect	Key Findings
Ischemic Stroke in Diabetes [1]	Neuroprotection	In diabetic stroke-model rats, it (3-30 mg/kg, i.p.) reduced cerebral infarct size, decreased brain edema, and improved neurological function.
Depression-like Behavior [1]	Antidepressant	In a chronic stress model, administration (20 mg/kg, i.p., 5 weeks) produced an antidepressant effect and increased BDNF protein levels in the hippocampus.
Micturition Reflex [3]	Central Regulation	Intracerebroventricular (icv) administration prolonged the intercontraction interval in rats, indicating a role for brain nNOS in suppressing the urination reflex.
Cerebral Blood Flow [4]	Regulation	In newborn pigs, it helped extend the upper limit of cerebral blood flow autoregulation during hypertension, indicating nNOS plays a significant role in this process.

Experimental Protocols from Literature

Here are detailed methodologies for key experiments involving **3-Bromo-7-nitroindazole**.

Spatial Learning and Memory in Rats (Morris Water Maze) [2]

This protocol assesses the role of nNOS in cognitive function.

- **Subjects:** Adult male Wistar rats.
- **Drug Preparation:** **3-Bromo-7-nitroindazole** is dissolved in saline.
- **Dosing Regimen:** Administered via intraperitoneal (i.p.) injection at doses of 5, 10, or 20 mg/kg per day for 5 consecutive days. Control subjects receive saline.
- **Behavioral Testing:** The Morris water maze task is conducted, consisting of:
 - **Acquisition Phase:** A multi-day training period where rats learn to find a hidden platform.
 - **Probe Trial:** Conducted after training, with the platform removed to measure spatial memory retention.
- **Additional Measures:** Locomotor activity and blood pressure are monitored to rule out non-specific effects.

Focal Cerebral Ischemia in Diabetic Rats (MCAO Model) [1]

This model evaluates the compound's neuroprotective effects in the context of diabetes and stroke.

- **Animal Model:** Type 2 diabetic rats are induced by a high-fat diet and streptozotocin injection.
- **Ischemia Induction:** Middle Cerebral Artery Occlusion (MCAO) is performed to induce ischemic stroke.
- **Drug Administration:** **3-Bromo-7-nitroindazole** is administered via i.p. injection at doses of 3, 10, or 30 mg/kg.
- **Outcome Measures:**
 - **Infarct and Edema Volume:** Measured via brain tissue analysis.
 - **Neurological Deficit Score:** A functional assessment of stroke severity.
 - **Biochemical Analysis:** Evaluation of DNA fragmentation and levels of proteins like GRP78 and CHOP involved in cell stress.

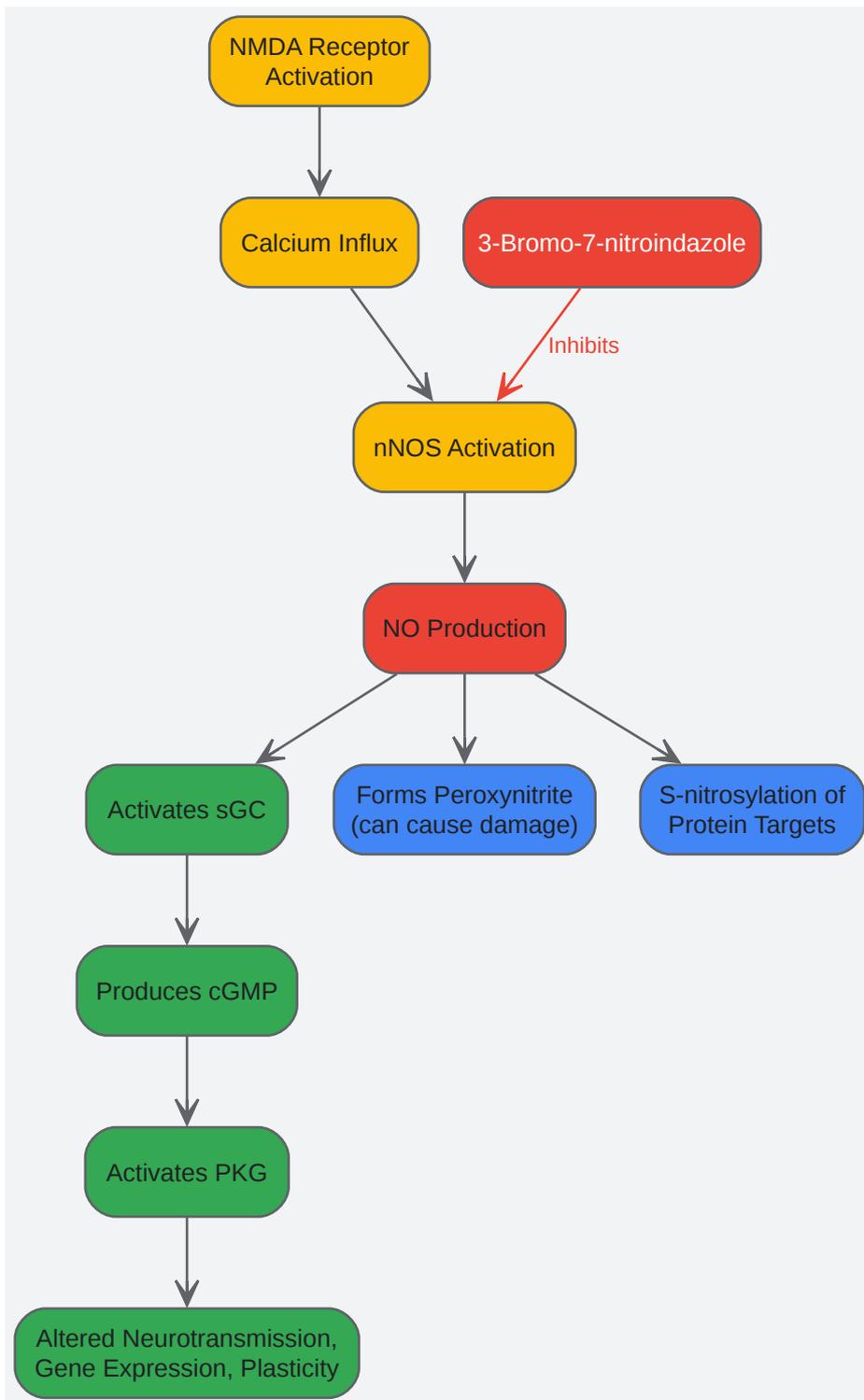
In-Vivo Administration Vehicle Preparation [1]

For in-vivo studies, the following vehicle protocol is recommended to ensure solubility and bioavailability:

- Prepare a stock solution in 100% DMSO (e.g., 25 mg/mL).
- Mix the stock solution with PEG300 (40% of final volume).
- Add Tween-80 (5% of final volume) and mix evenly.
- Dilute the mixture with saline (45% of final volume) to achieve the desired working concentration.

nNOS Inhibition Signaling Pathway

The following diagram illustrates the key signaling pathways affected by nNOS inhibition in neurons, based on information from Abcam [5]. Inhibiting nNOS with **3-Bromo-7-nitroindazole** primarily disrupts the NO-mediated pathways on the right.



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The pathway shows that **3-Bromo-7-nitroindazole** acts by inhibiting nNOS activation, which in turn prevents the production of NO. This inhibition blocks both the cGMP-dependent signaling (leading to various cellular effects) and the formation of potentially toxic molecules like peroxynitrite [5].

Troubleshooting Common Experimental Issues

- **Low Solubility or Precipitation:** Ensure you are using a high-quality, freshly opened DMSO for preparing stock solutions. For in-vivo studies, always use the recommended vehicle (DMSO/PEG300/Tween-80/Saline) and prepare the working solution fresh on the day of use [1].
- **Lack of Effect or Inconsistent Results:** Verify the dosage and administration route. Note that central (icv) administration has shown effects in studies where peripheral (i.p.) administration might not, depending on your target [3]. Confirm the selectivity of the observed effect by checking if it can be reversed with an NO precursor like L-arginine [2].
- **Handling and Storage:** The compound should be stored as a solid at -20°C for long-term stability. Aliquot stock solutions in DMSO and store at -80°C to avoid repeated freeze-thaw cycles [1].

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